

N10-Monodesmethyl Rizatriptan-d3: A Technical Guide for Bioanalytical Applications

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Compound of Interest

Compound Name: *N10-Monodesmethyl Rizatriptan-d3*

Cat. No.: *B565175*

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Introduction

N10-Monodesmethyl Rizatriptan-d3 is the deuterium-labeled form of N10-Monodesmethyl Rizatriptan, a primary active metabolite of the anti-migraine drug Rizatriptan. As a stable isotope-labeled internal standard, it is a critical tool in bioanalytical method development and validation, particularly for pharmacokinetic and metabolic studies of Rizatriptan. Its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays ensures high accuracy and precision in the quantification of N10-Monodesmethyl Rizatriptan in biological matrices. This guide provides a comprehensive overview of its properties, a representative experimental protocol for its use, and the metabolic context of its parent compound.

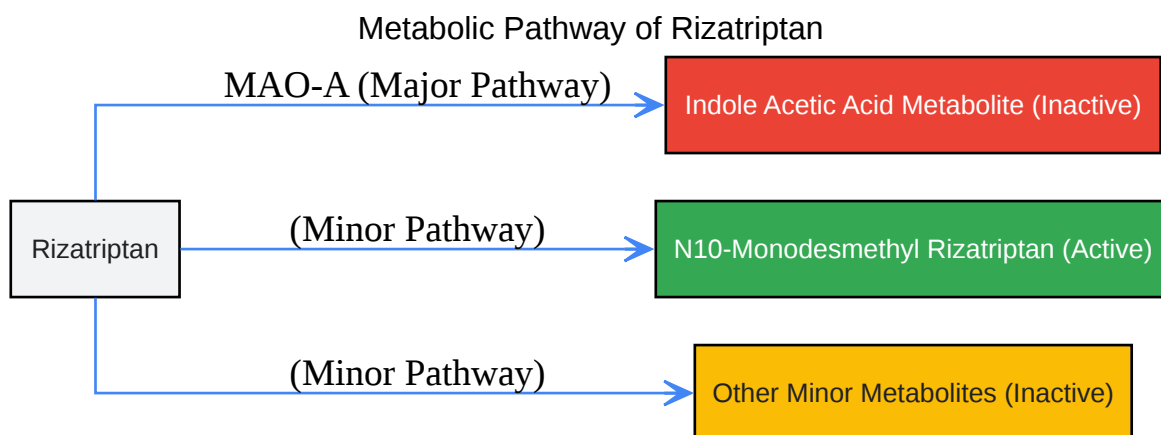
Chemical and Physical Properties

A summary of the key chemical and physical properties of **N10-Monodesmethyl Rizatriptan-d3** is provided below.

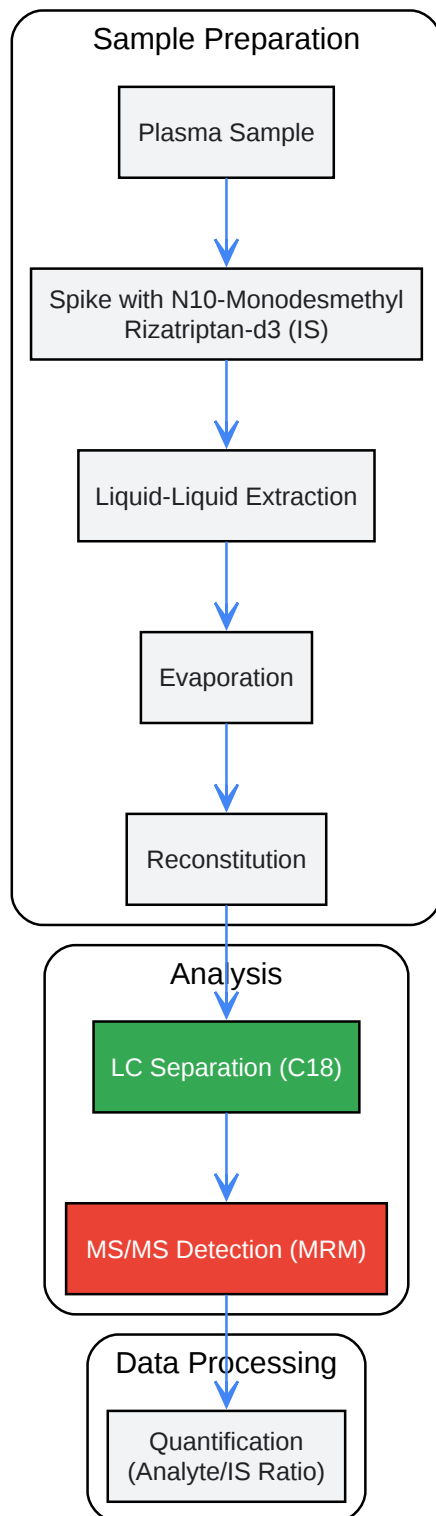
Property	Value
Chemical Name	N-(Methyl-d3)-5-(1H-1,2,4-triazol-1-ylmethyl)-1H-indole-3-ethanamine
CAS Number	1215678-02-6
Molecular Formula	C ₁₄ H ₁₄ D ₃ N ₅
Molecular Weight	258.34 g/mol
Appearance	Pale Yellow Thick Oil
Purity	Typically ≥98%
Storage Conditions	2-8°C, protected from light and air
Solubility	Soluble in Chloroform, Dichloromethane, DMSO

Metabolic Pathway of Rizatriptan

Rizatriptan is primarily metabolized by monoamine oxidase-A (MAO-A) through oxidative deamination to an inactive indole acetic acid metabolite. A minor metabolic pathway involves the formation of N-monodesmethyl-rizatriptan, which exhibits pharmacological activity similar to the parent compound.^{[1][2]} The plasma concentrations of N-monodesmethyl-rizatriptan are approximately 14% of those of the parent compound, and it is eliminated at a similar rate.^[1]



Bioanalytical Workflow using N10-Monodesmethyl Rizatriptan-d3

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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. go.drugbank.com [go.drugbank.com]
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